

1-Ethoxy-4-iodonaphthalene: Technical Guide & Synthesis Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Ethoxy-4-iodonaphthalene

CAS No.: 104296-74-4

Cat. No.: B599801

[Get Quote](#)

CAS Number: 104296-74-4 Formula: C₁₂H₁₁IO Molecular Weight: 298.12 g/mol

Executive Summary

1-Ethoxy-4-iodonaphthalene is a specialized organohalide intermediate used primarily in the construction of complex polycyclic aromatic systems. Distinguished by the presence of an electron-donating ethoxy group para to a reactive iodine center, this compound exhibits unique electronic properties that make it a superior substrate for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig). Its structural rigidity and electronic bias render it a critical building block in the development of liquid crystals, organic light-emitting diodes (OLEDs), and pharmaceutical candidates requiring naphthalene scaffolds.

Physicochemical Profile

The following data summarizes the core identification and physical parameters of **1-ethoxy-4-iodonaphthalene**. Researchers should note that while the parent molecule (1-ethoxynaphthalene) is a liquid at room temperature, the introduction of the heavy iodine atom typically elevates the melting point, resulting in a low-melting solid or viscous oil depending on purity and crystalline modification.

Property	Value / Description
CAS Registry Number	104296-74-4
IUPAC Name	1-Ethoxy-4-iodonaphthalene
Molecular Formula	C ₁₂ H ₁₁ IO
Molecular Weight	298.12 g/mol
Appearance	Pale yellow solid or viscous oil (purity dependent)
Solubility	Soluble in CH ₂ Cl ₂ , CHCl ₃ , THF, EtOAc; Insoluble in water
Boiling Point	~330–340 °C (Predicted at 760 mmHg)
Density	~1.6 g/cm ³ (Predicted)
Regiochemistry	Substituents are para (1,[1][2]4) positioned; highly selective activation at C4.

Synthesis Protocols

The synthesis of **1-ethoxy-4-iodonaphthalene** is most efficiently achieved through the regioselective electrophilic aromatic substitution of 1-ethoxynaphthalene. The ethoxy group acts as a strong ortho/para director. Due to steric hindrance at the ortho (C2) position, substitution occurs predominantly at the para (C4) position.

Method A: Oxidative Iodination (Recommended)

This method utilizes molecular iodine (

) in the presence of an oxidant (iodic acid or sodium iodate) to generate the active electrophile (), ensuring high atom economy and minimizing waste.

- Precursor: 1-Ethoxynaphthalene (CAS 5328-01-8)[3][4]
- Reagents: Iodine (

), Sodium Iodate (

), Acetic Acid (

), Sulfuric Acid (

).[5]

- Mechanism: Electrophilic Aromatic Substitution (

).

Protocol:

- Dissolution: Dissolve 1-ethoxynaphthalene (10 mmol) in glacial acetic acid (20 mL).
- Activation: Add iodine (, 4 mmol) and sodium iodate (, 2 mmol). Note: The oxidant regenerates from iodide byproducts, allowing 100% iodine utilization.
- Catalysis: Add a catalytic amount of concentrated (0.5 mL) dropwise.
- Reaction: Stir the mixture at ambient temperature (25°C) for 2–4 hours. Monitor via TLC (Hexane/EtOAc 9:1) for the disappearance of the starting material () and appearance of the product ().
- Work-up: Quench with 10% aqueous sodium thiosulfate () to remove residual iodine (color change from brown to yellow/clear).
- Extraction: Extract with dichloromethane (

mL). Wash combined organics with brine, dry over anhydrous

, and concentrate in vacuo.

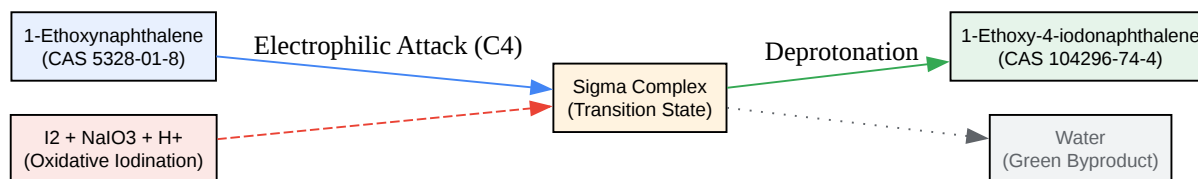
- Purification: Recrystallize from ethanol or purify via silica gel flash chromatography (Eluent: Hexanes) to yield **1-ethoxy-4-iodonaphthalene**.

Method B: N-Iodosuccinimide (NIS) Iodination

Suitable for small-scale, mild synthesis where acidic conditions must be avoided.

- Reagents: N-Iodosuccinimide (NIS), Acetonitrile (MeCN) or DMF.
- Protocol: Treat 1-ethoxynaphthalene with 1.1 equivalents of NIS in MeCN at 0°C to RT. Stir for 12 hours. The succinimide byproduct is water-soluble, simplifying work-up.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Regioselective synthesis pathway via oxidative iodination.

Reactivity & Applications

The iodine atom at the C4 position is a "soft" leaving group, making this compound highly reactive toward palladium (Pd) oxidative addition. The ethoxy group at C1 exerts a mesomeric (+M) effect, increasing electron density in the ring, which can facilitate oxidative addition relative to electron-deficient systems.

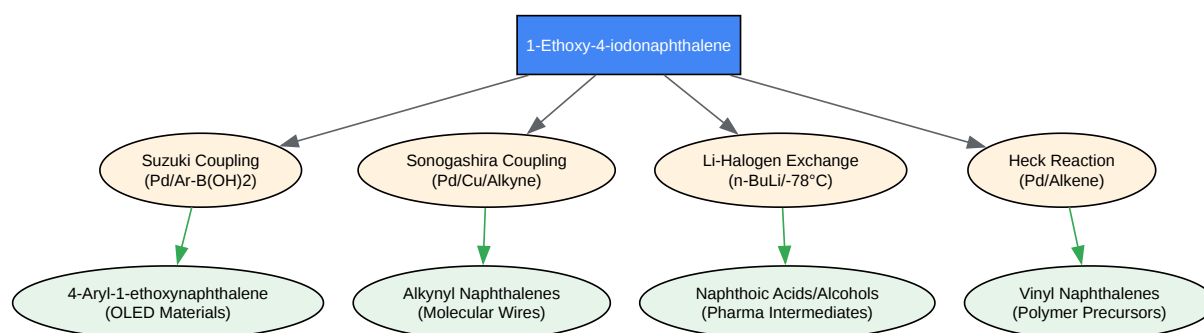
Key Transformations

- Suzuki-Miyaura Coupling:

- Partner: Aryl boronic acids ().
- Catalyst:
or
.
- Base:
or
.
- Product: 4-Aryl-1-ethoxynaphthalenes (Biaryl scaffolds for liquid crystals).
- Significance: Used to extend conjugation lengths in optoelectronic materials.
- Sonogashira Coupling:
 - Partner: Terminal alkynes ().
 - Catalyst:
,
(co-catalyst).
 - Base:
or Diisopropylamine.
 - Product: 1-Ethoxy-4-alkynynaphthalenes.
 - Significance: Precursors for naphthalene-based conducting polymers.
- Lithium-Halogen Exchange:

- Reagent:
 - Butyllithium ($n\text{-BuLi}$) at -78°C .
- Intermediate: 1-Ethoxy-4-lithionaphthalene.
- Electrophiles: Can trap with aldehydes, ketones, or to form alcohols or carboxylic acids.

Reactivity Map



[Click to download full resolution via product page](#)

Figure 2: Divergent synthesis applications of **1-ethoxy-4-iodonaphthalene**.

Safety & Handling (SDS Summary)

While specific toxicological data for this derivative is limited, it should be handled with the standard precautions applicable to alkyl-aryl ethers and aryl iodides.

- Hazards: Irritant to eyes, skin, and respiratory system. Potential skin sensitizer.
- Storage: Light-sensitive (typical for aryl iodides). Store in amber vials under inert atmosphere (

or Ar) at 2–8°C to prevent iodine liberation (discoloration).

- Disposal: Halogenated organic waste streams. Do not dispose of in general aqueous waste.

References

- ChemicalBook Entry.**1-Ethoxy-4-iodonaphthalene** Basic Information & CAS. Retrieved from
- GuideChem.**1-Ethoxy-4-iodonaphthalene** CAS 104296-74-4 Profile.[1][6] Retrieved from
- Sathiyapriya, R., et al. (2025).[7] "Iodination of naphthalenes with iodine and sodium iodate in aqueous acetic acid medium." Asian Journal of Chemistry. (General procedure for iodination of activated naphthalenes). Retrieved from
- PubChem.1-Ethoxynaphthalene (Precursor) Compound Summary. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Page loading... [guidechem.com]
- 2. acta-arhiv.chem-soc.si [acta-arhiv.chem-soc.si]
- 3. Naphthalene, 1-ethoxy- [webbook.nist.gov]
- 4. Naphthalene, 1-ethoxy- [webbook.nist.gov]
- 5. researchgate.net [researchgate.net]
- 6. Page loading... [wap.guidechem.com]
- 7. 1-Ethoxynaphthalene | C₁₂H₁₂O | CID 21403 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1-Ethoxy-4-iodonaphthalene: Technical Guide & Synthesis Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b599801/docs#1-ethoxy-4-iodonaphthalene-technical-guide-synthesis-protocols\]](https://www.benchchem.com/product/b599801/docs#1-ethoxy-4-iodonaphthalene-technical-guide-synthesis-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)